

An In-depth Technical Guide to Basic Cupric Carbonate (CAS 12069-69-1)

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Compound of Interest

Compound Name: Basic cupric carbonate

Cat. No.: B128520

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the properties, synthesis, and applications of **basic cupric carbonate**, identified by CAS number 12069-69-1. It is intended to serve as a technical resource, consolidating key data and experimental methodologies for professionals in scientific research and development.

Chemical and Physical Properties

Basic cupric carbonate, more accurately known as copper(II) carbonate hydroxide, is an inorganic compound with the general formula $\text{Cu}_2(\text{OH})_2\text{CO}_3$.^{[1][2]} It is found in nature as the mineral malachite.^{[1][2][3]} The compound is a green or greenish-blue crystalline powder, valued for its role as a chemical intermediate, catalyst, and pigment.^{[1][4]}

Table 1: Core Physical and Chemical Properties of **Basic Cupric Carbonate**

Property	Value	References
CAS Number	12069-69-1	[4][5][6]
Synonyms	Copper(II) carbonate hydroxide, Cupric carbonate basic, Malachite	[2][3][4][6]
Molecular Formula	$\text{Cu}_2\text{CO}_3(\text{OH})_2$ or $\text{CuCO}_3 \cdot \text{Cu}(\text{OH})_2$	[4][6]
Molecular Weight	221.11 g/mol	[5][6][7]
Appearance	Green to greenish-blue, amorphous or crystalline powder	[1][4][7][8]
Density	3.85 - 4.0 g/cm ³	[4][8]
Melting Point	Decomposes at 200 °C (392 °F)	[1][4][5][9]
Solubility	Insoluble in water and alcohol	[1][4][10]
	Soluble in acids, ammonia, cyanides, and aqueous solutions of alkali carbonates	[4][7][8]
pH	8 - 9 (5% slurry)	[9]
Stability	Stable under normal conditions; decomposes with heat	[1][4][5]
Crystal System	Monoclinic (as Malachite)	[11][12][13]

Toxicological and Safety Data

Basic cupric carbonate is classified as harmful if swallowed or inhaled and causes serious eye irritation.[14] It is also very toxic to aquatic life with long-lasting effects.[6] Appropriate safety precautions must be observed during handling.

Table 2: Toxicological and Safety Information

Parameter	Value	References
Oral LD50 (Rat)	159 mg/kg, 1350 mg/kg	[5]
Oral LD50 (Rabbit)	159 mg/kg	[5]
GHS Hazard Statements	H302 (Harmful if swallowed), H332 (Harmful if inhaled), H319 (Causes serious eye irritation), H410 (Very toxic to aquatic life with long lasting effects)	[6][14]
GHS Precautionary Statements	P261 (Avoid breathing dust), P264 (Wash skin thoroughly after handling), P273 (Avoid release to the environment), P301+P312 (IF SWALLOWED: Call a POISON CENTER/doctor), P304+P340 (IF INHALED: Remove to fresh air), P305+P351+P338 (IF IN EYES: Rinse cautiously with water)	[6]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **basic cupric carbonate** are crucial for reproducible research. The following sections outline standard laboratory procedures.

This protocol describes a common method for synthesizing **basic cupric carbonate** by reacting copper(II) sulfate with sodium carbonate.[15][16] The reaction produces an insoluble precipitate of **basic cupric carbonate**, which can be isolated by filtration.[15]

Reagents and Materials:

- Copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- Sodium carbonate (Na_2CO_3), anhydrous
- Distilled water
- Beakers
- Hot plate with magnetic stirring
- Büchner funnel and filter flask
- Filter paper
- Acetone (for washing)

Procedure:

- Prepare Reactant Solutions:
 - Prepare a solution of copper(II) sulfate by dissolving 3.8 g of $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ in 40 mL of distilled water in a beaker.[\[15\]](#)
 - In a separate beaker, prepare a solution of sodium carbonate by dissolving 2.0 g of Na_2CO_3 in 60 mL of distilled water.[\[15\]](#)
- Precipitation:
 - While stirring, slowly add the copper sulfate solution to the sodium carbonate solution.[\[15\]](#)
 - Observe the formation of a greenish-blue precipitate and the evolution of carbon dioxide gas.[\[17\]](#)[\[18\]](#)
- Digestion of Precipitate:
 - Gently warm the mixture to approximately 55-60 °C on a hot plate while stirring. This step can help improve the crystallinity and filterability of the product.[\[15\]](#) Note: Some procedures advise against heating to prevent decomposition of the carbonate.[\[19\]](#)

- Isolation and Washing:
 - Cool the mixture to room temperature.[\[15\]](#)
 - Collect the precipitate by vacuum filtration using a Büchner funnel.[\[15\]](#)
 - Wash the filter cake with several portions of distilled water to remove soluble impurities like sodium sulfate.[\[18\]](#)
 - Perform a final wash with two 20 mL portions of acetone to facilitate drying.[\[15\]](#)
- Drying:
 - Continue to apply suction to pull air through the filter cake until it begins to crack.[\[15\]](#)
 - Transfer the solid product to a watch glass and dry under a heat lamp or in a low-temperature oven (below 60 °C) to a constant weight.[\[15\]](#)

The thermal decomposition of **basic cupric carbonate** yields copper(II) oxide (CuO), carbon dioxide (CO₂), and water (H₂O).[\[20\]](#) This experiment demonstrates a key chemical property and can be used for stoichiometric analysis.

Reagents and Materials:

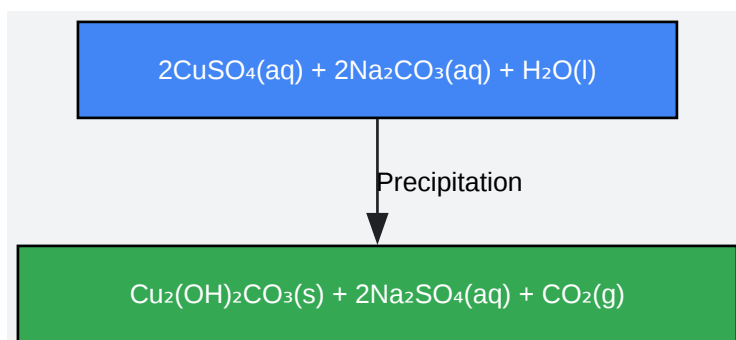
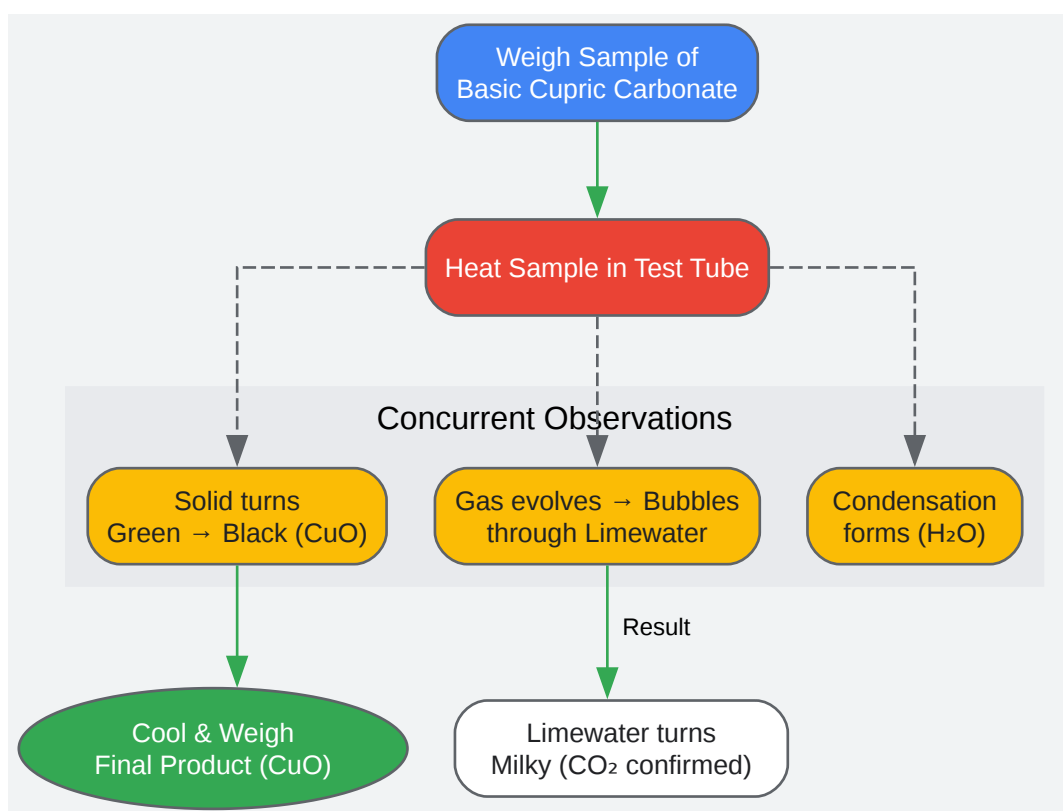
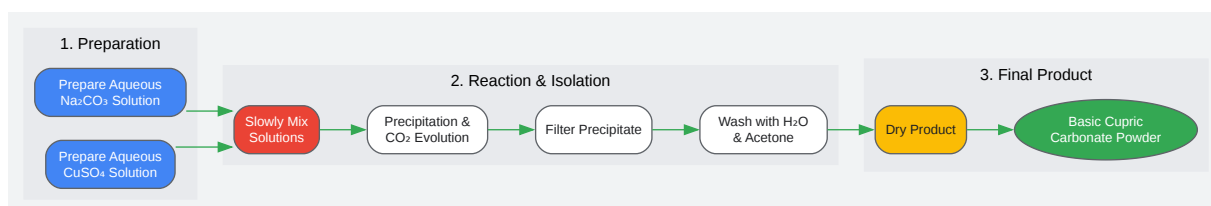
- **Basic cupric carbonate** (Cu₂(OH)₂CO₃)
- Hard glass test tube
- Bunsen burner
- Retort stand and clamp
- Delivery tube
- Limewater (calcium hydroxide solution, Ca(OH)₂)
- Electronic balance

Procedure:

- Setup:
 - Weigh a clean, dry test tube. Add approximately 1.0 g of **basic cupric carbonate** and record the combined mass precisely.[\[21\]](#)
 - Clamp the test tube at an angle on the retort stand.[\[22\]](#)
 - Fit a delivery tube from the mouth of the reaction test tube into a second test tube containing 2-3 cm³ of limewater.[\[23\]](#)
- Decomposition:
 - Gently heat the test tube containing the **basic cupric carbonate** with a Bunsen burner.[\[22\]](#)[\[23\]](#)
 - Observe the color change of the solid from green to black, indicating the formation of copper(II) oxide.[\[20\]](#)[\[24\]](#)
 - Note the condensation of a colorless liquid (water) on the cooler, upper parts of the test tube.[\[20\]](#)
- Product Identification:
 - Observe the limewater. The formation of a milky white precipitate (calcium carbonate) confirms the evolution of carbon dioxide gas.[\[24\]](#)
- Completion and Cooldown:
 - Once the color change is complete and gas evolution ceases, remove the delivery tube from the limewater before stopping the heating to prevent suck-back.[\[23\]](#)
 - Turn off the Bunsen burner and allow the test tube to cool completely.[\[22\]](#)
 - Once cooled, weigh the test tube with the black residue (copper(II) oxide) to determine the mass of the product.[\[21\]](#)

Visualizations: Workflows and Reaction Pathways

Diagrams created using Graphviz (DOT language) illustrate the logical flow of the experimental protocols and the underlying chemical transformation.



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References

- 1. 80-200 Mesh 98% Copper II Carbonate Basic CAS 12069-69-1 Copper Carbonate Basic [yixinchemical.com]
- 2. Basic copper carbonate [dl1.en-us.nina.az]
- 3. CAS 12069-69-1: Copper(II) carbonate basic | CymitQuimica [cymitquimica.com]
- 4. Basic Copper Carbonate Powder - CAS 12069-69-1 | Industrial Grade [yixinchemical.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. lobachemie.com [lobachemie.com]
- 7. hzoceanchem.com [hzoceanchem.com]
- 8. mistralni.co.uk [mistralni.co.uk]
- 9. fishersci.com [fishersci.com]
- 10. Copper Carbonate - Distributor & Supplier | CAS 12069-69-1 | Todini Chemicals [todini.com]
- 11. Basic Cupric Carbonate for Research Applications [benchchem.com]
- 12. researchgate.net [researchgate.net]
- 13. basic cupric carbonate - Wikidata [wikidata.org]
- 14. pentachemicals.eu [pentachemicals.eu]
- 15. personal.denison.edu [personal.denison.edu]
- 16. EXPERIMENTS - CuCO₃ [madlab.neocities.org]
- 17. bismuthbuilds.medium.com [bismuthbuilds.medium.com]
- 18. m.youtube.com [m.youtube.com]
- 19. m.youtube.com [m.youtube.com]

- 20. [youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]
- 21. Classroom Resources | Decomposition of Copper (II) Carbonate | AACT [[teachchemistry.org](https://www.teachchemistry.org)]
- 22. [chemedx.org](https://www.chemedx.org) [[chemedx.org](https://www.chemedx.org)]
- 23. Thermal decomposition of metal carbonates | Class experiment | RSC Education [[edu.rsc.org](https://www.edu.rsc.org)]
- 24. [zeevox.net](https://www.zeevox.net) [[zeevox.net](https://www.zeevox.net)]
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